

Techniques for Measuring Set2-Mediated H3K36 Methylation: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the accurate measurement of **Set2**-mediated histone H3 lysine 36 (H3K36) methylation, a critical epigenetic mark associated with active transcription and genomic stability.[1][2][3] The methodologies described herein are essential for researchers investigating the role of **Set2** in normal physiology and disease, as well as for professionals in drug development targeting histone methyltransferases.

Introduction to Set2 and H3K36 Methylation

Set2 is a highly conserved histone methyltransferase that specifically methylates histone H3 at lysine 36 (H3K36).[1][4] In yeast, **Set2** is responsible for all three methylation states (mono-, di-, and tri-methylation) at this residue, while in mammals, its homolog SETD2 is the primary enzyme responsible for H3K36 trimethylation (H3K36me3).[5][6] This methylation is a cotranscriptional process, with **Set2**/SETD2 being recruited by the elongating RNA Polymerase II (RNAPII) complex.[1][4][7] The presence of H3K36 methylation, particularly H3K36me3, is a hallmark of actively transcribed gene bodies and plays a crucial role in suppressing cryptic transcription, regulating pre-mRNA splicing, and recruiting other chromatin modifying complexes, such as the Rpd3S histone deacetylase complex.[1][2][3]

Signaling Pathway of Set2-Mediated H3K36 Methylation



Methodological & Application

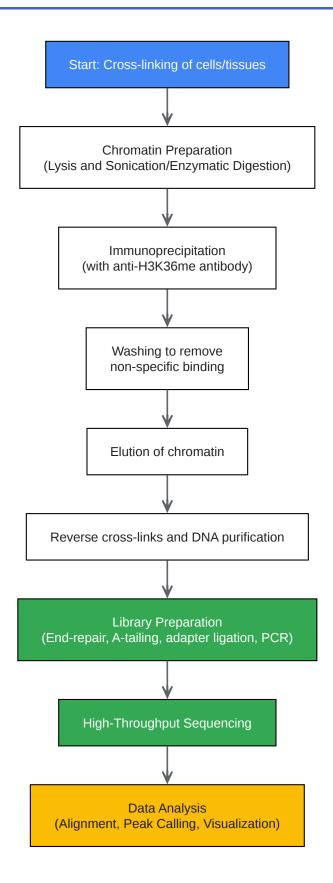
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The recruitment and activity of **Set2** are tightly regulated during transcription elongation. The **Set2**-Rpb1-interacting (SRI) domain of **Set2** binds to the C-terminal domain (CTD) of the large subunit of RNAPII when it is phosphorylated at serine 2 and serine 5.[4] This interaction ensures that H3K36 methylation is deposited specifically within the body of actively transcribed genes.

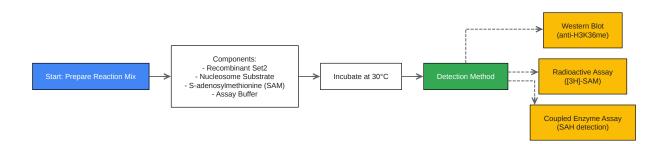












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